

# An In-Depth Technical Guide to the Physical and Chemical Properties of Dipentaerythritol

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## Compound of Interest

Compound Name: *Dipentaerythritol*

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## Introduction

**Dipentaerythritol**, a polyhydric alcohol, is a white, crystalline, and odorless solid.<sup>[1]</sup> It is structurally characterized as the ether of two pentaerythritol molecules.<sup>[1]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of **Dipentaerythritol**, complete with experimental protocols for their determination and a visualization of its role in intumescent coatings.

## Physical Properties of Dipentaerythritol

The physical characteristics of **Dipentaerythritol** are crucial for its application in various industrial and research settings. These properties are summarized in the table below.

Property	Value	Unit
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O <sub>7</sub>	
Molecular Weight	254.28	g/mol
Melting Point	215 - 222	°C[2][3]
Boiling Point	356	°C[2][4]
Density	1.33 - 1.365	g/cm <sup>3</sup> [3][5]
Bulk Density	400 - 450	kg/m <sup>3</sup> [2][4]
Vapor Pressure	<0.00001	hPa (at 20 °C)[4][6]
Heat of Combustion	1848	Kcal/mol[7]
Autoignition Temperature	370	°C[8]

## Chemical Properties of Dipentaerythritol

**Dipentaerythritol's** chemical behavior is largely dictated by the presence of its six primary hydroxyl groups, which make it a versatile molecule for various chemical syntheses.

Property	Value/Description
Appearance	White crystalline powder[1][9]
Odor	Odorless[1]
pH	5 (in a 2 g/L aqueous solution at 20 °C)[8][9]
Solubility in Water	0.22 g/100 g at 20 °C, 10.0 g/100 g at 100 °C[2][3]
Solubility in Organic Solvents	Sparingly soluble in ethanol and acetone; insoluble in benzene.[7][9]
Stability	Stable under normal temperatures and pressures.[1][9]
Reactivity	The six primary hydroxyl groups are all esterifiable.[10] It can undergo esterification with carboxylic acids to form esters.[1]

## Experimental Protocols

The determination of the physical and chemical properties of **Dipentaerythritol** requires precise experimental methodologies. Below are detailed protocols for key experiments.

### Melting Point Determination (Capillary Method)

The melting point of **Dipentaerythritol** can be determined using the capillary tube method, following general principles outlined in ASTM E324.[11]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp)
- Capillary tubes (one end sealed)
- Thermometer or digital temperature probe
- Mortar and pestle

#### Procedure:

- **Sample Preparation:** A small sample of **Dipentaerythritol** is finely ground using a mortar and pestle.
- **Capillary Tube Filling:** The open end of a capillary tube is tapped into the powdered sample until a small amount of the solid is packed into the sealed end, to a height of approximately 2-3 mm.
- **Apparatus Setup:** The filled capillary tube is placed in the heating block of the melting point apparatus. The thermometer or temperature probe is inserted into its designated port.
- **Heating:** The sample is heated at a steady rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower, more precise heating rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the initial melting point. The temperature at which the entire solid has transitioned to a liquid is recorded as the final melting point. The melting range is the interval between these two temperatures.

## Solubility Determination (Shake-Flask Method)

The solubility of **Dipentaerythritol** in a given solvent can be determined using the shake-flask method, in accordance with OECD Guideline 105.<sup>[3][8]</sup>

#### Apparatus:

- Conical flasks with stoppers
- Shaking incubator or water bath with temperature control
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- Analytical instrument for quantification (e.g., HPLC, gravimetric analysis)

#### Procedure:

- **Preparation of Saturated Solution:** An excess amount of **Dipentaerythritol** is added to a known volume of the solvent in a conical flask.
- **Equilibration:** The flask is sealed and placed in a shaking incubator or water bath set at a constant temperature (e.g., 25 °C). The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, the mixture is allowed to stand to allow undissolved solid to settle. A sample of the supernatant is then carefully withdrawn and filtered to remove any suspended particles.
- **Quantification:** The concentration of **Dipentaerythritol** in the clear filtrate is determined using a suitable analytical method. For gravimetric analysis, a known volume of the filtrate is evaporated to dryness, and the mass of the remaining solid is measured.
- **Calculation:** The solubility is calculated as the mass of the dissolved **Dipentaerythritol** per unit volume or mass of the solvent.

## Heat of Combustion (Bomb Calorimetry)

The heat of combustion of **Dipentaerythritol** can be determined using a bomb calorimeter, following principles outlined in ASTM D2382.[\[2\]](#)

#### Apparatus:

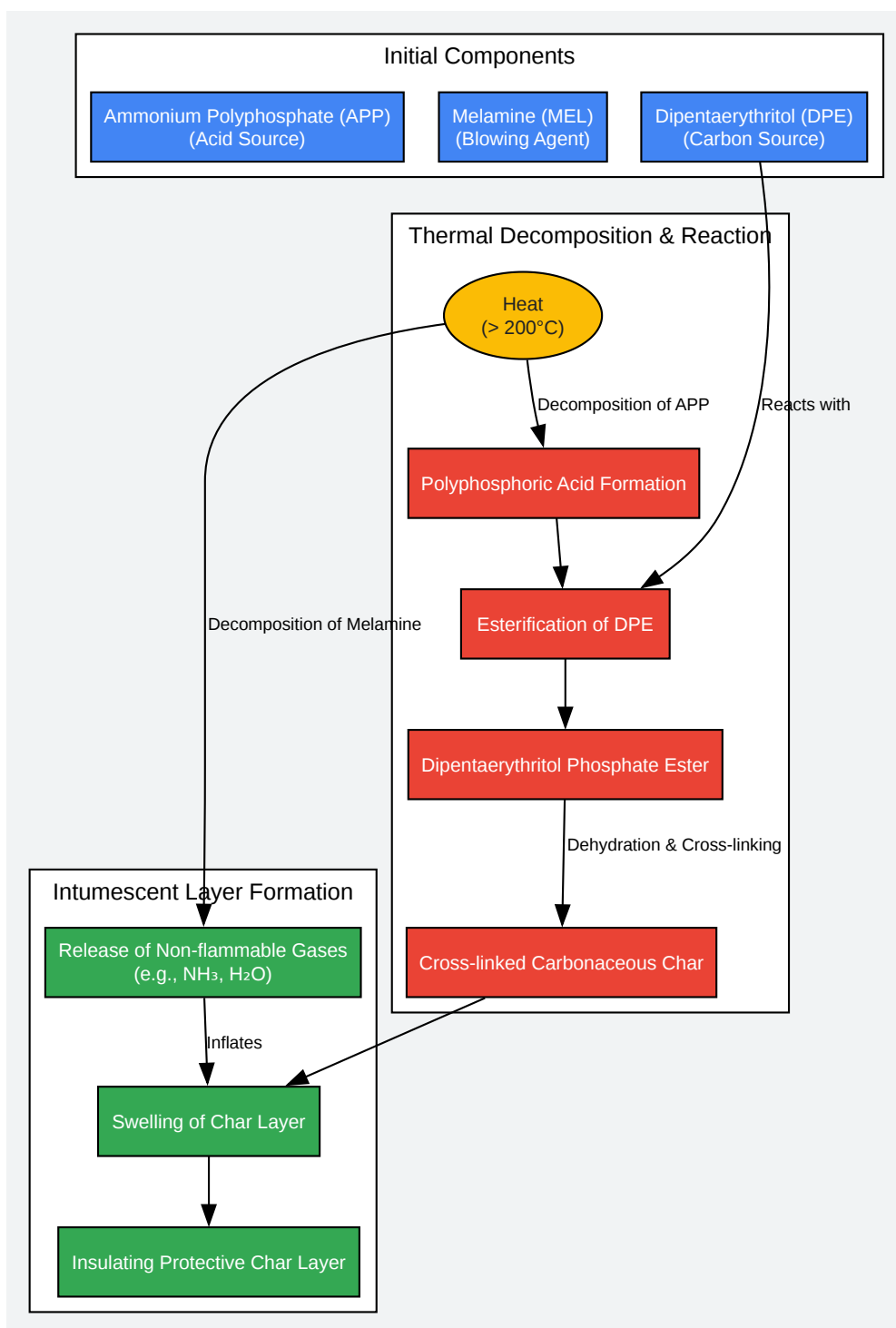
- Bomb calorimeter
- Oxygen cylinder with pressure regulator
- Analytical balance
- Ignition wire
- Benzoic acid (for calibration)

#### Procedure:

- **Sample Preparation:** A precisely weighed pellet of **Dipentaerythritol** (typically around 1 gram) is placed in the sample cup of the bomb.
- **Bomb Assembly:** A known length of ignition wire is connected to the electrodes within the bomb, with the wire in contact with the sample. A small amount of water (typically 1 mL) is added to the bottom of the bomb to saturate the internal atmosphere with water vapor.
- **Pressurization:** The bomb is sealed and filled with high-purity oxygen to a pressure of approximately 25-30 atm.
- **Calorimeter Setup:** The sealed bomb is placed in the calorimeter bucket, which is filled with a known volume of water. The calorimeter is assembled with the stirrer and thermometer.
- **Combustion:** The system is allowed to reach thermal equilibrium. The initial temperature is recorded, and the sample is then ignited by passing an electric current through the ignition wire.
- **Temperature Measurement:** The temperature of the water in the calorimeter is recorded at regular intervals until it reaches a maximum and then begins to cool.
- **Calculation:** The heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter (determined by combusting a standard substance like benzoic acid), and corrections for the heat of formation of nitric acid and the heat of combustion of the ignition wire.

## Signaling Pathways and Experimental Workflows

**Dipentaerythritol** is a key component in intumescent fire-retardant coatings. The following diagram illustrates the logical workflow of the chemical reactions that occur when such a coating is exposed to heat, leading to the formation of a protective char layer.



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Caption: Logical workflow of the intumescent mechanism in fire-retardant coatings.

The process begins with the thermal decomposition of ammonium polyphosphate (APP) into polyphosphoric acid.[9] This acid then acts as a catalyst for the dehydration and esterification

of **Dipentaerythritol** (DPE), the carbon source.[9] This reaction forms a viscous phosphate ester, which subsequently undergoes further dehydration and cross-linking to create a stable carbonaceous char. Simultaneously, the blowing agent, such as melamine (MEL), decomposes, releasing non-flammable gases like ammonia and water vapor.[9] These gases cause the molten char to swell, forming a thick, insulating, and protective layer that shields the underlying substrate from the heat of the fire.

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